

# Safe handling and storage procedures for 1-Butyl-1-phenylhydrazine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Butyl-1-phenylhydrazine

Cat. No.: B1282163

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## Application Notes and Protocols for 1-Butyl-1-phenylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Butyl-1-phenylhydrazine**. The information is compiled from safety data sheets of structurally similar compounds and should be used as a guide for laboratory practices.

## Hazard Identification and Summary

**1-Butyl-1-phenylhydrazine** is anticipated to share hazards with phenylhydrazine, which is classified as a combustible liquid and is toxic if swallowed, in contact with skin, or inhaled.[1][2][3] It is suspected of causing genetic defects and may cause cancer.[1][2][3] It can also cause skin and eye irritation, and may lead to an allergic skin reaction.[1][2][3] Prolonged or repeated exposure can cause damage to organs.[1][2][3] It is also very toxic to aquatic life.[1][3][4]

Quantitative Data Summary

Parameter	Value	Reference
Physical State	Liquid	[2][5]
Appearance	Colorless to Yellow clear liquid	[2][6]
Flash Point	88 - 89 °C	[2][4][5]
Melting Point	19 °C	[2][4][5]
Boiling Point	238 - 241 °C	[4][5]
Oral LD50 (rat)	188 mg/kg	[2]

## Experimental Protocols

### 2.1. Personal Protective Equipment (PPE)

All personnel handling **1-Butyl-1-phenylhydrazine** must use the following PPE:

- Hand Protection: Wear protective gloves. Butyl-rubber or nitrile rubber gloves are recommended.[1] Gloves must be inspected before use and disposed of properly after.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[4][7]
- Skin and Body Protection: A lab coat or other suitable protective clothing must be worn.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][5][7] If vapors are generated, respiratory protection may be required.

### 2.2. Safe Handling Procedures

- General Handling: Avoid contact with skin, eyes, and clothing.[4][7] Do not breathe mist or vapors.[1][5] Wash hands thoroughly after handling.[1][4][7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Dispensing: Use only under a chemical fume hood.[5] Take precautionary measures against static discharge.[1] Keep away from heat, sparks, open flames, and hot surfaces.[1][5][7]

- Spill Procedures: In case of a spill, evacuate the area.<sup>[7]</sup> Remove all sources of ignition.<sup>[5][7]</sup> Absorb the spill with an inert absorbent material (e.g., dry sand, earth) and collect it in a suitable, closed container for disposal.<sup>[2][5]</sup> Do not let the product enter drains.<sup>[1][7]</sup>

### 2.3. Storage Procedures

- Storage Conditions: Store in a cool, dry, and well-ventilated place.<sup>[1][2][5]</sup> Keep containers tightly closed.<sup>[1][2][4][5][7]</sup> The recommended storage temperature is below 15°C in a dark place.<sup>[6]</sup>
- Incompatibilities: Keep away from oxidizing agents, heat, sparks, and open flames.<sup>[5][8]</sup>
- Special Requirements: The compound is air and light sensitive and should be stored under an inert gas.<sup>[1][7]</sup>

### 2.4. First Aid Measures

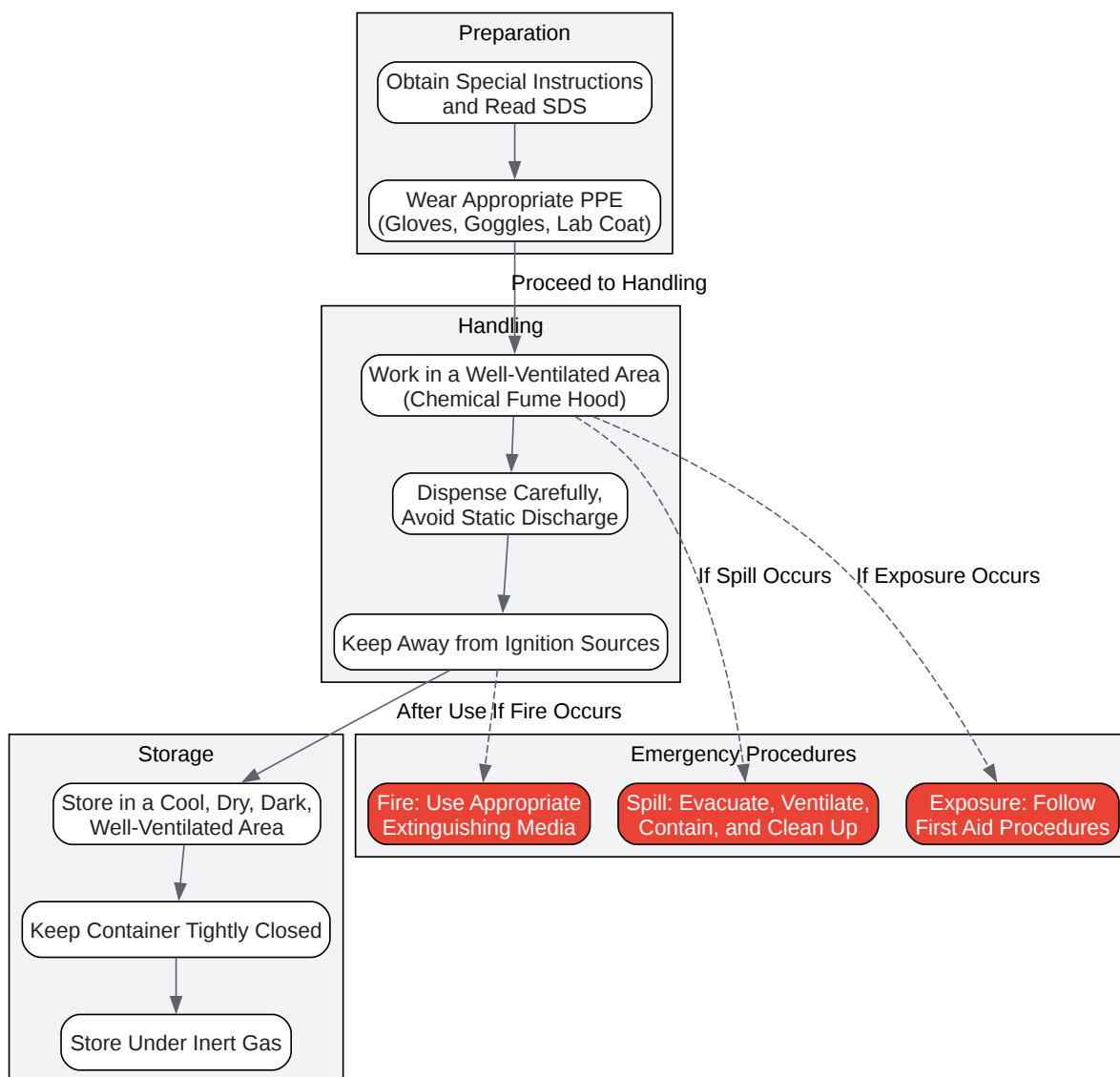
- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.<sup>[1][2][5]</sup> Rinse mouth with water.<sup>[1][2]</sup>
- If on Skin: Immediately take off all contaminated clothing. Wash skin with plenty of soap and water.<sup>[2]</sup> Call a poison center or doctor if you feel unwell.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor.<sup>[2]</sup>
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.<sup>[2]</sup> Immediately call a poison center or doctor.<sup>[2]</sup>

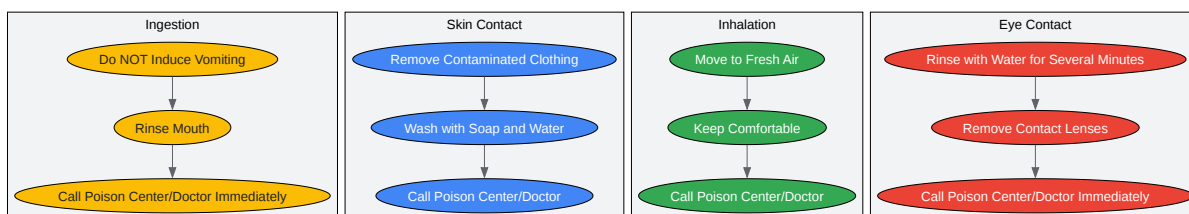
### 2.5. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.<sup>[5]</sup>
- Specific Hazards: The material is combustible.<sup>[5]</sup> Containers may explode when heated.<sup>[5]</sup> Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.<sup>[5]</sup>

- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

## Diagrams





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